

Experimental Solubility Data & Thermodynamic Properties

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Compound Focus: Musk ketone

CAS No.: 81-14-1

Cat. No.: S536467

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The following table summarizes the key experimental solubility data for **musk ketone** in four binary solvent systems, as reported in a 2021 study. The solubility is expressed in mole fraction (x) [1].

Table 1: Experimental Mole Fraction Solubility (x) of Musk Ketone in Binary Solvents [1]

Temperature (K)	Methanol + Ethyl Acetate	Isopropanol + Ethyl Acetate	n-Hexane + Ethyl Acetate	n-Heptane + Ethyl Acetate
273.15	1.51×10^{-3}	1.34×10^{-3}	1.02×10^{-3}	8.93×10^{-4}
278.15	1.86×10^{-3}	1.66×10^{-3}	1.29×10^{-3}	1.13×10^{-3}
283.15	2.28×10^{-3}	2.05×10^{-3}	1.63×10^{-3}	1.44×10^{-3}
288.15	2.78×10^{-3}	2.53×10^{-3}	2.07×10^{-3}	1.83×10^{-3}
293.15	3.38×10^{-3}	3.11×10^{-3}	2.62×10^{-3}	2.33×10^{-3}
298.15	4.10×10^{-3}	3.81×10^{-3}	3.31×10^{-3}	2.96×10^{-3}
303.15	4.95×10^{-3}	4.64×10^{-3}	4.17×10^{-3}	3.75×10^{-3}
308.15	5.95×10^{-3}	5.63×10^{-3}	5.24×10^{-3}	4.74×10^{-3}

Temperature (K)	Methanol + Ethyl Acetate	Isopropanol + Ethyl Acetate	n-Hexane + Ethyl Acetate	n-Heptane + Ethyl Acetate
313.15	7.12×10^{-3}	6.80×10^{-3}	6.54×10^{-3}	5.95×10^{-3}

Note: Data obtained at atmospheric pressure (101.3 kPa). The mass fraction of ethyl acetate in all binary solvents was 1.0 (i.e., pure ethyl acetate was the best solvent in each mixture).

The thermodynamic properties of dissolution were calculated using the van't Hoff equation and the modified Apelblat equation. The following table presents the results for dissolution in pure ethyl acetate, which exhibited the highest solubility [1].

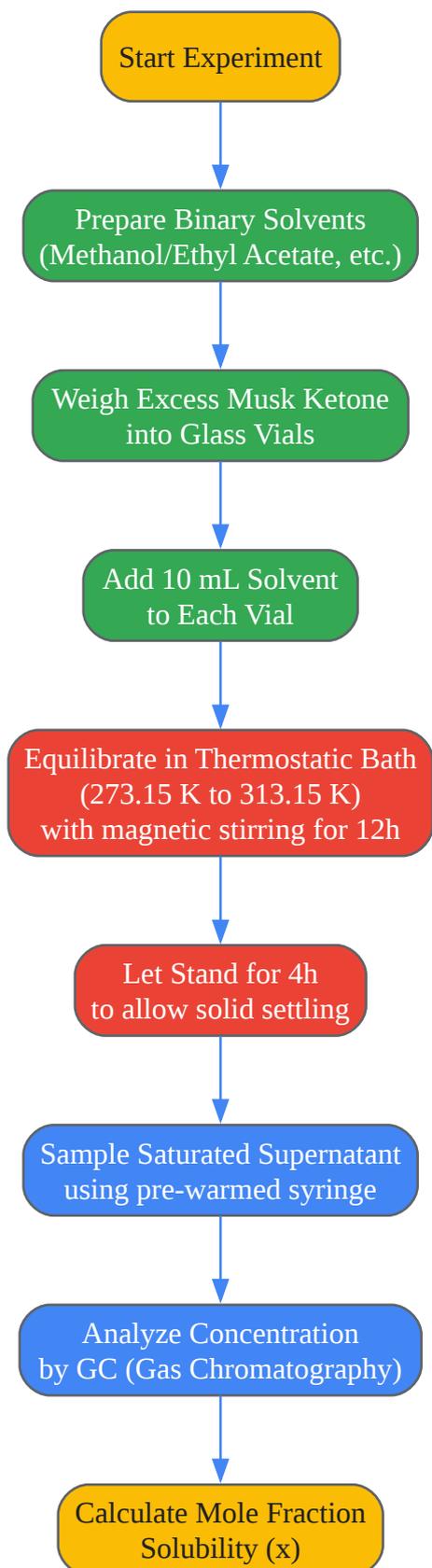
Table 2: Thermodynamic Parameters for Musk Ketone Dissolution in Pure Ethyl Acetate [1]

Parameter	Value
Standard Dissolution Enthalpy ($\Delta_{\text{sol}}H^\circ$)	31.47 kJ·mol ⁻¹
Standard Dissolution Entropy ($\Delta_{\text{sol}}S^\circ$)	58.30 J·mol ⁻¹ ·K ⁻¹
Standard Gibbs Free Energy ($\Delta_{\text{sol}}G^\circ$)	13.70 kJ·mol ⁻¹ (at 298.15 K)
Relative Contribution of Enthalpy (% ζ_H)	61.2%
Relative Contribution of Entropy (% ζ_{TS})	38.8%

The positive values of $\Delta_{\text{sol}}H^\circ$ and $\Delta_{\text{sol}}S^\circ$ indicate that the dissolution process is **endothermic** and **entropy-driven**. The enthalpy contribution is slightly greater than the entropy contribution, suggesting that the process is primarily driven by the need for energy to break crystal lattice forces, but is facilitated by an increase in system disorder [1].

Detailed Experimental Protocol

The solubility data in [1] was determined using the **isothermal saturation method**. Below is a detailed workflow of the experimental protocol.



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Diagram of the isothermal saturation method used to determine **musk ketone** solubility.

Key Experimental Details [1]:

- **Chemical:** **Musk ketone** with a mass fraction purity of $\geq 99.8\%$, confirmed by gas chromatography.
- **Apparatus:** The heart of the setup is a thermostatic water bath (Julabo SW-23) maintaining temperature within ± 0.05 K. Soluble vials were sealed and magnetically stirred to ensure equilibrium.
- **Analytical Method:** The concentration of **musk ketone** in the saturated supernatant was determined using a gas chromatograph (Agilent GC7890B) equipped with a flame ionization detector (FID).
- **Equilibrium Confirmation:** A 12-hour stirring period was established to reach equilibrium, followed by a 4-hour settling period to ensure a clear, solid-free supernatant was sampled.

Analytical Methods for Detection and Quantification

For contexts beyond solubility, such as quality control or environmental monitoring, other robust analytical methods have been developed.

Table 3: Analytical Methods for Musk Ketone Detection

Method	Application Matrix	Key Sample Preparation Steps	Instrumentation & Detection	Key Performance Metrics	Source
GC-MS with dSPE	Aquatic products (prawn, tilapia)	Extraction with acetonitrile (1% acetic acid). Clean-up with dispersive Solid Phase Extraction (dSPE) using PSA, C18, and GCB.	GC-MS with Selected Ion Monitoring (SIM). Quantification by external standard.	LOD: 0.30 $\mu\text{g}/\text{kg}$. Recovery: 91.8% - 110.6%. RSD: 2.6% - 8.4%.	[2]
GC-MS / LC-MS	Natural and Artificial Musk	Dissolution in anhydrous ethanol, ultrasonication, and filtration.	GC-MS: DB-17MS column, temp. program 50°C to 280°C. LC-MS: C18 column, gradient elution with 0.1%	Used for comparative analysis of volatile and alcohol-soluble components.	[3]

Method	Application Matrix	Key Sample Preparation Steps	Instrumentation & Detection	Key Performance Metrics	Source
			formic acid/acetonitrile.		

Key Findings and Context

- **Solvent Selection:** The solubility of **musk ketone** increases with temperature and with the mass fraction of ethyl acetate in the binary solvent. Ethyl acetate consistently acts as a better solvent than alcohols or alkanes, which is explained by the closer match between its Hansen Solubility Parameters (HSP) and those of **musk ketone** [1].
- **Comparison with Natural Musk:** **Musk ketone** is a primary active component in both natural and artificial musk. Comparative studies show that natural musk contains a more complex mixture of volatile compounds and alcohol-soluble components, which may lead to differences in pharmacological activity, such as anti-inflammatory effects, compared to artificial musk [3].
- **Data on Density:** As mentioned, the search results did not contain experimental density values for **musk ketone**. This property is typically determined experimentally using techniques such as gas pycnometry (for solid density) or vibrational tube densitometers (for liquid density).

Further Research Directions

To complete the technical profile of **musk ketone**, you could:

- **Investigate Density:** Perform a targeted experiment to measure the solid-state density using a helium pycnometer.
- **Expand Solvent Systems:** Explore solubility in other industrially relevant solvents like dimethyl sulfoxide (DMSO) or ionic liquids.
- **Study Polymorphism:** Investigate if **musk ketone** exists in different crystalline forms (polymorphs), as this can significantly impact both solubility and density.

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References

1. Solubility and thermodynamic analysis of musk ketone in ... [sciencedirect.com]
2. [Determination of musk ketone in aquatic products by gas ... [pubmed.ncbi.nlm.nih.gov]
3. Comparative physicochemical properties and anti ... [nature.com]

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